

An In-depth Technical Guide to Thallium-203 Neutron Capture Cross Section Data

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Compound of Interest

Compound Name: Thallium-203

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the neutron capture cross section data for **Thallium-203** (^{203}Tl). The information is compiled from various experimental measurements and evaluated nuclear data libraries, offering valuable insights for researchers and scientists. While **Thallium-203** itself is not directly used in drug development, understanding its neutron interaction properties is crucial in various fields of nuclear science and technology, including the production of medical radioisotopes through neutron activation. For instance, the radioactive isotope Thallium-204 is produced by neutron activation of stable **Thallium-203** in a nuclear reactor.^[1]

Quantitative Data

The following tables summarize the key quantitative data for the $^{203}\text{Tl}(n,\gamma)^{204}\text{Tl}$ reaction.

Table 1: Thermal Neutron Capture Cross Section and Resonance Integral for **Thallium-203**

Parameter	Value	Unit
Thermal Neutron Capture Cross Section (σ_0)	11.4 ± 0.2	barns
Resonance Integral (I_0)	43.0 ± 2.0	barns

Source: Data compiled from the Evaluated Nuclear Data File (ENDF) project.

Table 2: Selected Resonance Parameters for **Thallium-203**

Recent measurements at the n_TOF facility at CERN have provided new, high-resolution data on the resonance parameters of **Thallium-203**. An R-matrix analysis of the most relevant capture levels in the resolved resonance region has been performed, including the first-ever measurements below 3 keV of neutron energy.^[2] More than 70 resonances have been identified and analyzed up to 26 keV. These new data have led to an improvement in the stellar capture cross section of ²⁰³Tl in the 8 to 25 keV neutron energy range.^[2]

While a complete table of all resonance parameters is extensive and best accessed through dedicated nuclear data services, this guide presents a selection of key resonances to illustrate the available data. The parameters include the resonance energy (E_0), the neutron width (Γ_n), and the radiation width (Γ_γ).

Resonance Energy (E_0) (keV)	Neutron Width (Γ_n) (eV)	Radiation Width (Γ_γ) (meV)
Data not directly available in a tabular format in the provided search results. Researchers are encouraged to consult the EXFOR database and recent n_TOF publications for detailed resonance parameter tables.		

Note: The n_TOF collaboration works to disseminate their experimental data through the international EXFOR library.^[3]

Experimental Protocols

The determination of neutron capture cross sections is a complex process that relies on sophisticated experimental techniques. The time-of-flight (TOF) method is a primary technique used for energy-dependent cross section measurements.

Key Experimental Technique: Time-of-Flight (TOF) at n_TOF (CERN)

The n_TOF (neutron time-of-flight) facility at CERN is a leading center for high-resolution neutron cross section measurements.^[4] The key features of the experimental setup and methodology are outlined below.

2.1. Neutron Source and Beamline

- **Neutron Production:** A high-intensity pulsed proton beam (20 GeV/c) from the Proton Synchrotron (PS) strikes a lead spallation target.^[4] This interaction produces a broad spectrum of neutrons with energies ranging from meV to GeV.^[4]
- **Moderation:** The neutrons are moderated by a water layer surrounding the target to produce a wide energy spectrum, including the thermal and resonance regions of interest.^[5]
- **Flight Path:** The neutrons travel down one of two evacuated flight paths, a 185-meter horizontal line (EAR1) or a 20-meter vertical line (EAR2).^{[4][6]} The long flight path of EAR1 allows for very high energy resolution.^[4]

2.2. Target and Detectors

- **Sample:** A sample of **Thallium-203**, typically in the form of an oxide (Tl_2O_3), is placed in the neutron beam.^[2]
- **Gamma-ray Detection:** The prompt gamma-rays emitted following neutron capture in the ^{203}Tl sample are detected. A common detector system for this purpose consists of an array of C_6D_6 (deuterated benzene) liquid scintillation detectors.^[7] These detectors are chosen for their low sensitivity to scattered neutrons.^[8]
- **Pulse Height Weighting Technique (PHWT):** This technique is applied to the raw detector signals to make the detection efficiency proportional to the total energy of the captured gamma-ray cascade, thus allowing for the determination of the capture yield.^[2]

2.3. Data Acquisition and Analysis

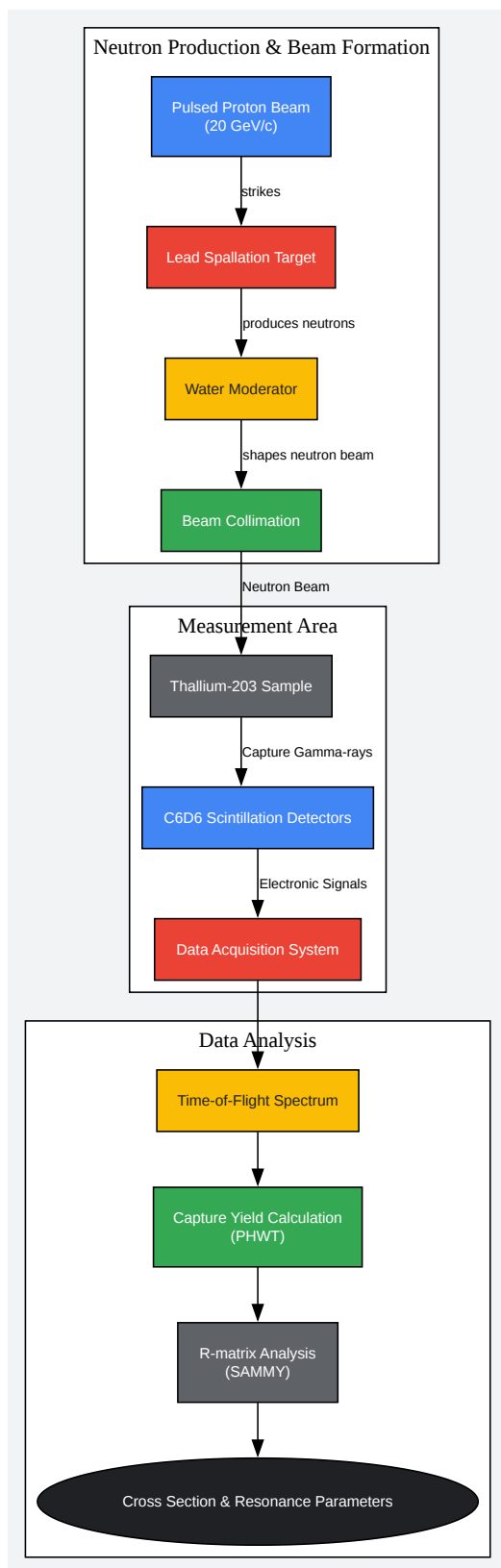
- **Time-of-Flight Measurement:** The energy of a neutron is determined by measuring the time it takes to travel from the spallation target to the sample, a known distance.^[9] The start signal

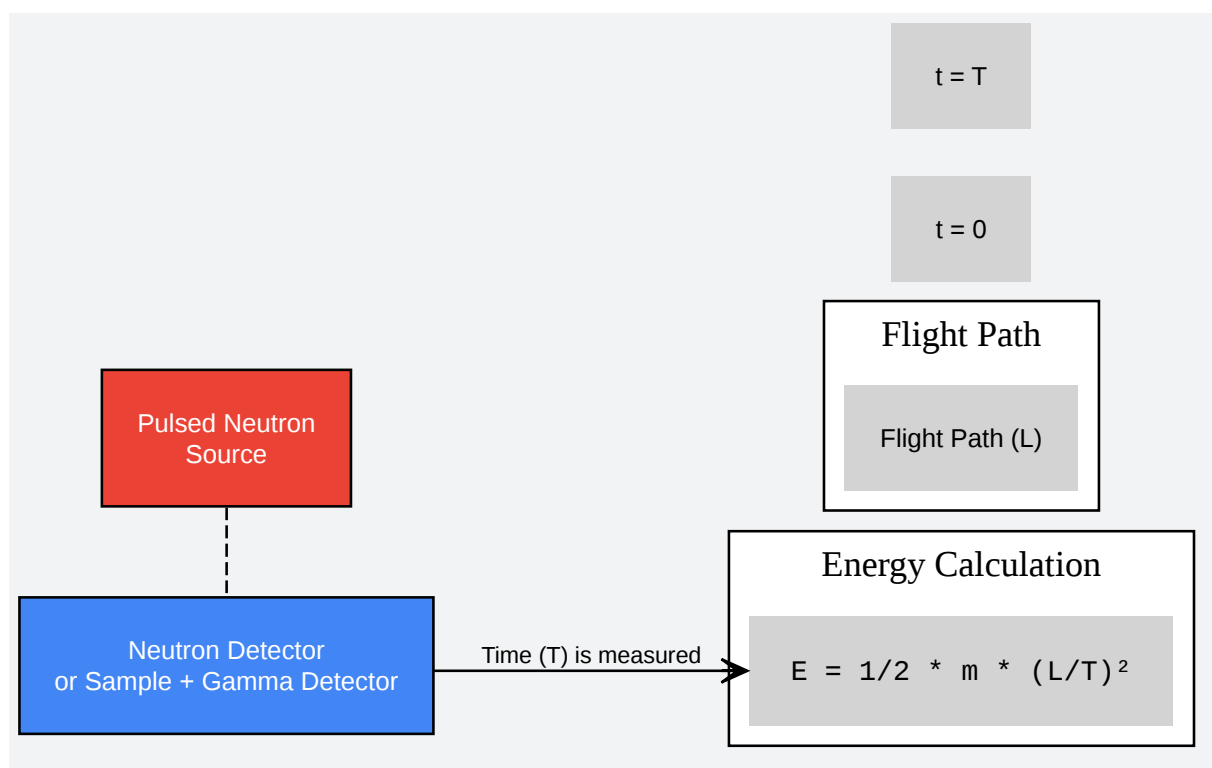
is provided by the proton beam pulse, and the stop signal is the detection of the capture gamma-ray.

- Flux Normalization: The neutron flux is monitored using a reference reaction with a well-known cross section, such as the ${}^6\text{Li}(n,\alpha)$ reaction or by using a gold sample for flux normalization.[\[10\]](#)
- Background Subtraction: Measurements are performed with and without the sample in the beam, as well as with dummy samples, to accurately subtract background contributions.[\[7\]](#)
- Resonance Analysis: The capture yield as a function of neutron energy is analyzed using R-matrix codes, such as SAMMY, to extract the resonance parameters (E_0 , Γ_n , Γ_γ).[\[10\]](#)

Mandatory Visualization

The following diagrams illustrate the logical workflow of a typical time-of-flight neutron capture cross section experiment.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Thallium-203 Neutron Capture Cross Section Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080289#thallium-203-neutron-capture-cross-section-data]

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